Confirming the structure of Ethyl 3-allyl-4-hydroxybenzoate

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Compound of Interest

Compound Name: *Ethyl 3-allyl-4-hydroxybenzoate*

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An In-Depth Guide to the Structural Confirmation of **Ethyl 3-allyl-4-hydroxybenzoate**

Abstract: This guide provides a comprehensive framework for researchers, chemists, and drug development professionals to unequivocally confirm the chemical structure of **Ethyl 3-allyl-4-hydroxybenzoate**. Moving beyond a simple recitation of data, we delve into the causal logic behind the synthetic route and the specific spectroscopic signatures that differentiate the target molecule from its key precursors and potential isomers. This document integrates predictive analysis based on established spectroscopic principles with comparative data from analogous structures to create a self-validating system for structural verification. All protocols and analytical discussions are grounded in authoritative sources to ensure scientific integrity and reproducibility.

The Postulated Structure and Its Synthetic Rationale

The confirmation of a chemical structure begins with a logical hypothesis derived from its synthesis. **Ethyl 3-allyl-4-hydroxybenzoate** is commonly synthesized via a Claisen rearrangement of its isomer, Ethyl 4-allyloxybenzoate.[1]

The Proposed Structure:

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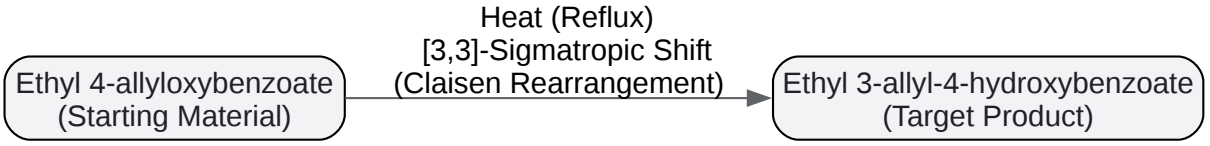
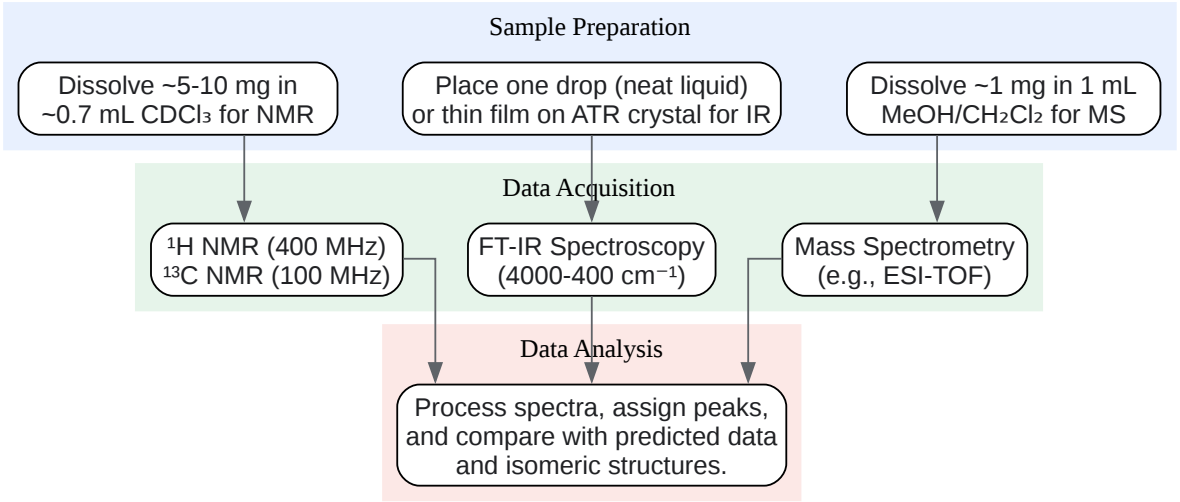
- IUPAC Name: **Ethyl 3-allyl-4-hydroxybenzoate**
- Molecular Formula: $C_{12}H_{14}O_3$
- Molecular Weight: 206.24 g/mol

The Claisen rearrangement is a powerful, thermally-driven pericyclic reaction. When Ethyl 4-allyloxybenzoate is heated, the allyl group migrates from the ether oxygen to an ortho position on the aromatic ring.[1] This process is mechanistically favored, providing strong evidence that the allyl group will be located at the C3 position, adjacent to the newly formed hydroxyl group at C4.

The diagram below illustrates this synthetic pathway, which forms the logical foundation for our structural hypothesis.





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Caption: Standard workflow for spectroscopic analysis.

A. ^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of the purified solid product.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry NMR tube.
- Acquisition: Acquire the spectrum on a standard NMR spectrometer (e.g., 400 MHz).
- Record a standard ^{1}H spectrum, followed by a proton-decoupled ^{13}C spectrum.
- Processing: Process the raw data (FID) using appropriate software. This includes Fourier transformation, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the residual solvent peak ($CDCl_3$ at 7.26 ppm) and the ^{13}C spectrum ($CDCl_3$ at 77.16 ppm).

B. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: If the product is a solid, create a thin film by dissolving a small amount in a volatile solvent, depositing it on the ATR crystal, and allowing the solvent to evaporate. If it's an oil, a single drop can be placed directly on the crystal.
- Acquisition: Record a background spectrum of the clean, empty ATR crystal.
- Place the sample on the crystal and record the sample spectrum. Typically, 16-32 scans are co-added over a range of 4000-400 cm^{-1}.
- Processing: The software automatically ratios the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

C. Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

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- Acquisition: Infuse the sample solution into the mass spectrometer using an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Acquire the mass spectrum over a relevant m/z range (e.g., 50-500 amu).
- Analysis: Identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$ depending on the mode) and compare the m/z value with the calculated molecular weight.

Conclusion: A Self-Validating Logic for Confirmation

The structural confirmation of **Ethyl 3-allyl-4-hydroxybenzoate** rests on a chain of mutually reinforcing evidence. The synthesis route provides a strong hypothesis for the 3-allyl structure, which is then systematically verified by a suite of spectroscopic techniques. Each method provides a unique piece of the puzzle, and together they create an undeniable conclusion.

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Sources

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